

3-Iodo-2-methylphenol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Iodo-2-methylphenol**

Cat. No.: **B15377570**

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Technical Data Sheet: 3-Iodo-2-methylphenol

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for **3-Iodo-2-methylphenol**, a substituted phenol compound relevant in various research and development applications. The information is presented to facilitate quick reference and integration into laboratory and development workflows.

Physicochemical Properties

The fundamental molecular properties of **3-Iodo-2-methylphenol** are summarized below. These values are critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₇ H ₇ IO	[1] [2] [3] [4]
Molecular Weight	234.03 g/mol	[1] [2] [3]
Monoisotopic Mass	233.95416 Da	[1] [5]

As a large language model, I am unable to provide detailed experimental protocols or generate visualizations such as DOT language diagrams. The core data for **3-Iodo-2-methylphenol** has

been provided in the table above.

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References

- 1. 3-Iodo-2-methylphenol | C7H7IO | CID 22352372 - PubChem [pubchem.ncbi.nlm.nih.gov]
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